

Elemental analysis data for Methyl 6-(ethylamino)-5-nitronicotinate

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Compound of Interest

Compound Name: *Methyl 6-(ethylamino)-5-nitronicotinate*

CAS No.: 954228-35-4

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An In-depth Guide to the Elemental Analysis of **Methyl 6-(ethylamino)-5-nitronicotinate**: A Comparative Analysis for Researchers

In the rigorous field of drug development and synthetic chemistry, the unequivocal verification of a molecule's elemental composition is a foundational requirement. It serves as the primary gatekeeper for confirming molecular identity and assessing bulk sample purity. For a compound such as **Methyl 6-(ethylamino)-5-nitronicotinate**, a heterocyclic building block with potential applications in medicinal chemistry, precise elemental analysis is not merely a procedural step but a critical component of the quality control and validation process.

This guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive technical comparison of the elemental analysis data for **Methyl 6-(ethylamino)-5-nitronicotinate**. We will delve into the theoretical composition, compare it against expected experimental outcomes, detail the analytical workflow, and contrast the technique with alternative characterization methods.

Core Principle: Theoretical vs. Experimental Data Concordance

The cornerstone of elemental analysis is the comparison between the calculated (theoretical) elemental composition derived from the molecular formula and the values obtained through empirical (experimental) measurement. For **Methyl 6-(ethylamino)-5-nitronicotinate**, the molecular formula is $C_9H_{11}N_3O_4$, with a corresponding molecular weight of 225.20 g/mol [\[1\]](#)

From this, the theoretical mass percentages of Carbon (C), Hydrogen (H), and Nitrogen (N) are calculated. These values serve as the benchmark against which experimental results are judged. For a new compound to be considered pure and correctly identified, the experimental values should closely match the theoretical ones. Most chemistry journals and regulatory bodies require the deviation to be within $\pm 0.4\%$ [\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Comparative Elemental Analysis Data for **Methyl 6-(ethylamino)-5-nitronicotinate**

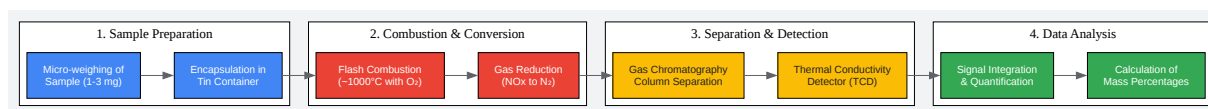
Element	Molecular Formula	Theoretical Mass %	Expected Experimental Mass %*	Acceptable Deviation
Carbon (C)	$C_9H_{11}N_3O_4$	48.00%	47.91%	$\pm 0.4\%$
Hydrogen (H)	$C_9H_{11}N_3O_4$	4.92%	4.95%	$\pm 0.4\%$
Nitrogen (N)	$C_9H_{11}N_3O_4$	18.66%	18.70%	$\pm 0.4\%$

*Note: The "Expected Experimental Mass %" values are illustrative examples of high-quality data that fall within the acceptable deviation, representing a successfully synthesized and purified sample.

The Analytical Workflow: From Milligrams to Molecules

The experimental determination of C, H, and N content is most commonly performed using a dedicated elemental analyzer. This technique, known as combustion analysis, is a destructive method that involves the complete combustion of a small, precisely weighed sample.

The workflow is a highly automated, multi-stage process designed for accuracy and reproducibility.



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Caption: Standard workflow for CHN combustion analysis.

Experimental Protocol: A Step-by-Step Guide

This protocol outlines a standardized procedure for the elemental analysis of **Methyl 6-(ethylamino)-5-nitronicotinate**.

I. Instrumentation & Materials

- Elemental Analyzer: A calibrated instrument capable of CHN analysis (e.g., from PerkinElmer, Thermo Fisher Scientific, Clariant).[5]
- Microbalance: Capable of measuring with a precision of ± 0.001 mg.
- Sample: **Methyl 6-(ethylamino)-5-nitronicotinate**, dried to remove residual solvents.
- Calibration Standard: A high-purity, stable organic compound with known elemental composition (e.g., Acetanilide).
- Consumables: Tin capsules, high-purity oxygen and helium carrier gas.

II. Procedure

- Instrument Calibration:

- Rationale: To ensure the detector response is accurately correlated to the mass of each element, a calibration curve is generated.
- Action: Analyze 3-5 different, precisely known masses of the calibration standard. The instrument software uses the results to establish a linear calibration factor for C, H, and N.
- Sample Preparation:
 - Rationale: Accurate sample mass is critical for an accurate final calculation. The tin capsule aids in complete, rapid combustion.
 - Action: On the microbalance, tare a tin capsule. Add 1-3 mg of the **Methyl 6-(ethylamino)-5-nitronicotinate** sample. Record the mass precisely.
 - Action: Crimp the tin capsule tightly to form a small, air-free sphere.
- Analysis Sequence:
 - Rationale: The automated sequence ensures that the sample is combusted under perfectly controlled and reproducible conditions.
 - Action: Place the encapsulated sample into the instrument's autosampler.
 - Action: Initiate the analysis run. The sample is dropped into a furnace at ~1000°C with a pulse of pure O₂. Combustion converts C to CO₂, H to H₂O, and N to various nitrogen oxides (NO_x).
 - Action: The resulting gases are swept by the helium carrier gas through a reduction tube (often containing copper) to convert all NO_x species into N₂ gas.
- Detection and Calculation:
 - Rationale: The separated gases pass through a thermal conductivity detector (TCD). The TCD measures the difference in thermal conductivity between the carrier gas and the analyte gas, generating a signal proportional to the concentration of the analyte.
 - Action: The gas mixture (CO₂, H₂O, N₂) is passed through a chromatographic column that separates them based on their chemical properties.

- Action: As each gas elutes from the column, it is measured by the TCD.
- Action: The instrument's software integrates the signal peaks and, using the sample's initial mass and the stored calibration factors, calculates the final mass percentages of C, H, and N.

Comparison with Alternative Characterization Techniques

While elemental analysis is the gold standard for determining elemental ratios and purity, it provides no information about molecular structure. Therefore, it is always used as part of a suite of analytical techniques.

Table 2: A Comparison of Key Analytical Methods

Technique	Primary Information Provided	Key Advantages	Limitations
Elemental Analysis	Quantitative elemental composition (%C, %H, %N).	Confirms molecular formula and sample purity with high accuracy.	Provides no structural, connectivity, or stereochemical information.
Mass Spectrometry (MS)	Mass-to-charge ratio (m/z) of the parent ion and its fragments.	Determines molecular weight with high precision; fragmentation patterns offer structural clues. [6]	Isomer differentiation can be difficult; quantification requires standards.
NMR Spectroscopy	Chemical environment and connectivity of atoms (^1H , ^{13}C).	The most powerful tool for unambiguous structure elucidation in solution.	Relatively low sensitivity; requires a pure sample for clear spectra.
Infrared (IR) Spectroscopy	Presence of specific functional groups (e.g., C=O, N-H, NO_2).	Fast, non-destructive, and excellent for identifying key chemical bonds.	Provides a "fingerprint" but rarely a complete structure on its own.

Conclusion

The elemental analysis of **Methyl 6-(ethylamino)-5-nitronicotinate** is a critical and definitive step in its synthesis and characterization. A result showing close agreement (within $\pm 0.4\%$) with the theoretical values for Carbon, Hydrogen, and Nitrogen provides strong, quantitative evidence of the compound's identity and high purity. When this data is integrated with structural information from techniques like NMR and Mass Spectrometry, researchers can proceed with confidence, knowing their material is precisely what it is intended to be, ensuring the validity and reproducibility of their subsequent experiments.

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